

# Personal protective equipment for handling LLO (91-99)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: LLO (91-99)

Cat. No.: B15565892

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## Essential Safety & Handling Protocols for LLO (91-99)

Disclaimer: The following guidance is based on general best practices for handling hazardous liquid chemicals in a laboratory setting. The specific substance "**LLO (91-99)**" is not a standard recognized chemical identifier. It is imperative that all personnel consult the official Safety Data Sheet (SDS) for the specific substance being used to determine the exact hazards and required safety protocols. This document should be used as a supplementary guide to, not a replacement for, the substance-specific SDS.

This guide provides researchers, scientists, and drug development professionals with essential, immediate safety and logistical information for handling **LLO (91-99)**, covering personal protective equipment (PPE), operational procedures, and disposal plans.

## Hazard Assessment and Personal Protective Equipment (PPE)

A thorough risk assessment must be conducted before any procedure involving **LLO (91-99)**.<sup>[1]</sup> Personal protective equipment is the final line of defense after engineering controls (like fume hoods) and administrative changes are implemented.<sup>[2][3]</sup> The minimum required PPE for handling **LLO (91-99)** in a laboratory includes a lab coat, protective eyewear, long pants, and closed-toe shoes.<sup>[4]</sup>

### Eye and Face Protection:

- Safety Glasses: Required as a minimum for any work with or around **LLO (91-99)** to protect against impacts.[4] Side shields are mandatory.[4]
- Chemical Splash Goggles: Must be worn when there is a potential for splashes of toxic or corrosive liquids.[2][4][5]
- Face Shield: A face shield must be worn in addition to safety glasses or goggles during tasks with a high splash hazard, such as pouring large volumes or working with corrosive materials.[4][5][6]

### Body Protection:

- Lab Coat: Protects skin and clothing from splashes.[6] Flame-resistant lab coats are recommended if **LLO (91-99)** is flammable.[6]
- Chemical-Resistant Apron: May be required over a lab coat for extra protection when handling large volumes or highly corrosive substances.[3]

Hand Protection: Glove selection is critical and must be based on the specific chemical's ability to permeate the glove material.[2][7] For incidental contact, disposable nitrile gloves are a common minimum requirement.[4][7] However, for extended contact or immersion, a more robust glove is necessary. Always consult the SDS and glove manufacturer's compatibility charts.

## Quantitative Data: Glove Material Chemical Resistance

The following table summarizes the general chemical resistance of common glove materials. This is a guideline only; resistance can vary by manufacturer, glove thickness, and the specific formulation of **LLO (91-99)**.

Glove Material	Recommended For (General)	Not Recommended For
Nitrile	Acids, bases, oils, solvents, peroxides, hydrocarbons, phenols. Preferred for incidental contact. <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a>	Ketones, strong oxidizing acids, aromatic solvents. <a href="#">[9]</a> <a href="#">[10]</a>
Neoprene	Acids, bases, alcohols, fuels, peroxides, hydrocarbons, phenols. <a href="#">[7]</a> Offers good all-around protection. <a href="#">[9]</a>	Halogenated and aromatic hydrocarbons. <a href="#">[7]</a>
Butyl Rubber	Highly corrosive acids, ketones, esters, aldehydes, peroxides. <a href="#">[11]</a>	Aliphatic and aromatic hydrocarbons, halogenated solvents. <a href="#">[11]</a>
Natural Rubber (Latex)	Biological materials, water-based solutions, most acids, alkalis, salts, and ketones. <a href="#">[7]</a> <a href="#">[11]</a>	Organic solvents, oils, greases. <a href="#">[7]</a> <a href="#">[10]</a> Can cause allergies. <a href="#">[11]</a>
PVC (Polyvinyl Chloride)	Acids, bases, and oils.	Solvents. <a href="#">[9]</a>

## Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the standard procedure for safely handling **LLO (91-99)** in a laboratory environment.

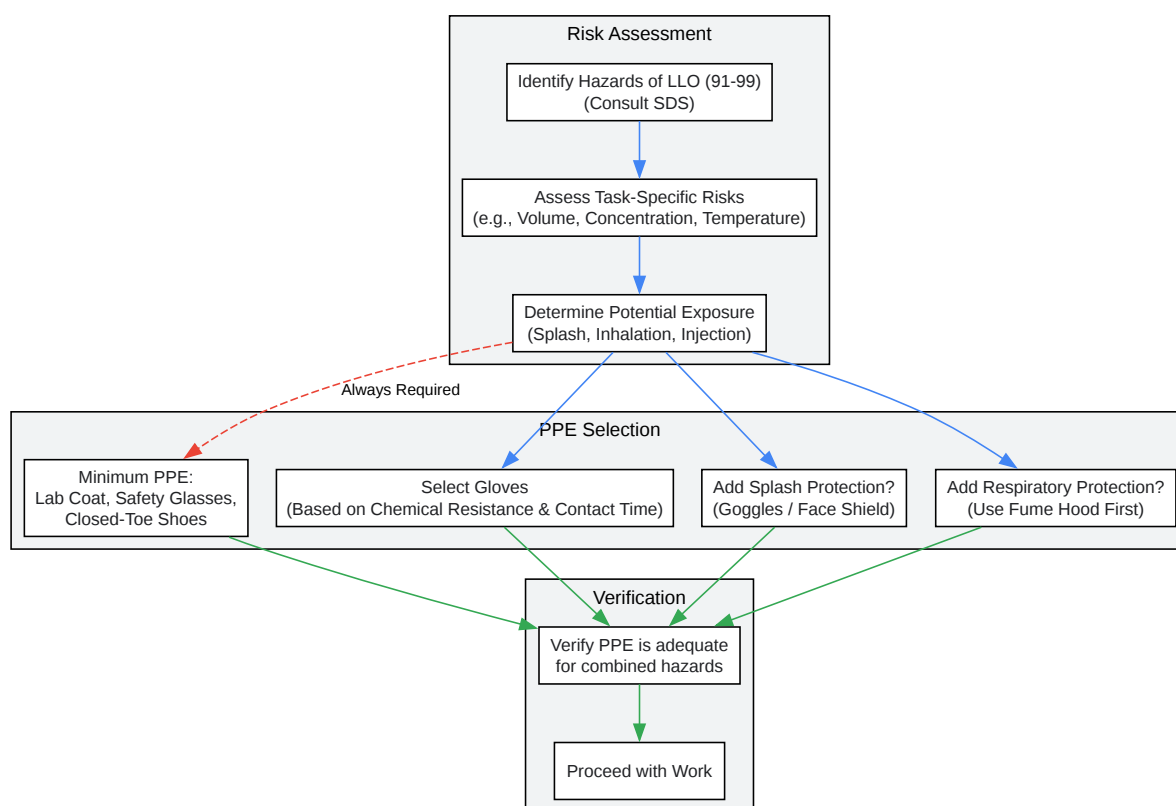
### Experimental Protocol: General Handling

- Preparation and Pre-Handling Check:
  - Read and fully understand the Safety Data Sheet (SDS) for **LLO (91-99)**.[\[7\]](#)[\[8\]](#)
  - Ensure fume hoods and other ventilation systems are working correctly.[\[8\]](#)
  - Verify that emergency equipment, including eyewash stations, safety showers, and spill kits, are accessible and unobstructed.[\[12\]](#)

- Don all required PPE as determined by the risk assessment (see Section 1).
- Handling and Transfer:
  - Conduct all work involving volatile or aerosol-generating procedures within a certified chemical fume hood.[8][12]
  - When transferring **LLO (91-99)**, pour slowly and carefully to minimize splashing. Use a tray to contain potential spills when moving containers.[8]
  - Always pour from larger containers to smaller ones.[12]
  - Keep containers of **LLO (91-99)** sealed when not in use.[8]
- Post-Handling:
  - Clean the work area thoroughly after completion of the task.
  - Properly remove and dispose of gloves. Never reuse disposable gloves.[7]
  - Wash hands thoroughly with soap and water after removing gloves.

## Logical Workflow for PPE Selection

The following diagram illustrates the decision-making process for selecting the appropriate level of PPE when handling **LLO (91-99)**.



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Caption: Workflow for selecting appropriate Personal Protective Equipment (PPE).

## Disposal Plan: Waste Management

Improper disposal of chemical waste can lead to significant safety and environmental risks.[13]  
[14] All chemical waste must be managed in accordance with local, state, and federal regulations.[13][15]

#### Waste Segregation and Collection:

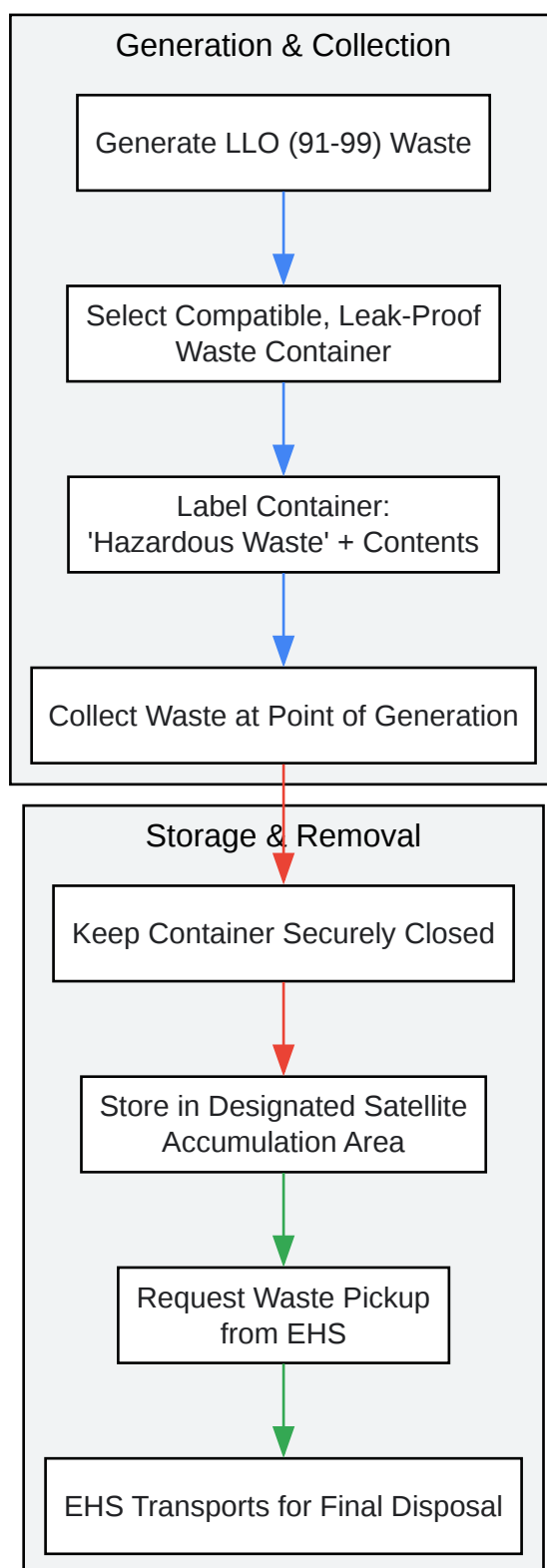
- **Do Not Mix Incompatible Wastes:** Mixing incompatible chemicals can cause dangerous reactions.[15][16] For example, keep acids separate from bases and oxidizers away from organic materials.[3]
- **Use Designated Containers:** Collect **LLO (91-99)** waste in a chemically compatible, leak-proof container with a secure lid.[14][16][17] The container must be in good condition.[15]
- **Labeling:** All waste containers must be clearly labeled with the words "Hazardous Waste," the full chemical name of the contents, and the accumulation start date.[3][13][15]

#### Disposal Protocol:

- **Segregate:** Collect **LLO (91-99)** waste at or near the point of generation in a designated, properly labeled container.[14]
- **Store:** Store the waste container in a secondary containment system in a well-ventilated area, away from heat sources.[13][14]
- **Arrange for Disposal:** Contact your institution's Environmental Health and Safety (EHS) office to schedule a pickup for the hazardous waste.[15] Do not dispose of chemical waste down the drain or in the regular trash.[12][13][15]
- **Empty Containers:** A container that held **LLO (91-99)** may need to be triple-rinsed before being considered "empty" under federal regulations; the rinsate must be collected and handled as hazardous waste.[16]

## Logical Workflow for Chemical Waste Disposal

The following diagram outlines the process for the safe disposal of chemical waste generated from procedures involving **LLO (91-99)**.



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Caption: Procedural workflow for safe chemical waste disposal in a lab.

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## References

- 1. clinicallab.com [clinicallab.com]
- 2. Personal Protective Equipment for Laboratories | Environmental Health and Safety [ehs.dartmouth.edu]
- 3. Safety Rules in Chemical Laboratories: A Practical Guide | US [sdsmanager.com]
- 4. Personal Protective Equipment Requirements for Laboratories – Environmental Health and Safety [ehs.ncsu.edu]
- 5. ehs.princeton.edu [ehs.princeton.edu]
- 6. Personal Protective Equipment (PPE) in the Laboratory: A Comprehensive Guide | Lab Manager [labmanager.com]
- 7. Glove Selection Guide | Office of Environment, Health & Safety [ehs.berkeley.edu]
- 8. Safety Tips for Handling Laboratory Chemicals - Actylis Lab [actylislab.com]
- 9. amsafeppe.com [amsafeppe.com]
- 10. Working with Chemicals - Prudent Practices in the Laboratory - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 11. safety.fsu.edu [safety.fsu.edu]
- 12. pozescaf.com [pozescaf.com]
- 13. Chemical Waste Disposal in the Laboratory: Safe and Effective Solutions - Labor Security System [laborsecurity.com]
- 14. danielshealth.com [danielshealth.com]
- 15. mcneese.edu [mcneese.edu]
- 16. Management of Waste - Prudent Practices in the Laboratory - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 17. acewaste.com.au [acewaste.com.au]



- To cite this document: BenchChem. [Personal protective equipment for handling LLO (91-99)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15565892#personal-protective-equipment-for-handling-llo-91-99]

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